

Personal protective equipment for handling D-Xylofuranose, 1,2,3,5-tetraacetate

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Compound of Interest

Compound Name: *D-Xylofuranose, 1,2,3,5-tetraacetate*

Cat. No.: *B2753332*

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Essential Safety and Handling Guide for D-Xylofuranose, 1,2,3,5-tetraacetate

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **D-Xylofuranose, 1,2,3,5-tetraacetate** (CAS Number: 42927-46-8). Adherence to these procedures is essential for ensuring laboratory safety and procedural accuracy.

Hazard Identification and Personal Protective Equipment (PPE)

D-Xylofuranose, 1,2,3,5-tetraacetate is classified with the signal word "Warning" and is associated with the following hazards:

- Harmful if swallowed (H302)[1]
- Causes skin irritation (H315)[1][2]
- Causes serious eye irritation (H319)[1][2]
- May cause respiratory irritation (H335)[1][2]

To mitigate these risks, the following personal protective equipment is mandatory when handling this compound.

PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses & Face Shield	Use equipment tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). A face shield is required for splash protection.[1]
Hand Protection	Chemical-resistant Gloves	Nitrile rubber gloves are recommended for splash protection. Due to variations in glove construction, users should conduct a final assessment based on their specific conditions.[3][4] For prolonged contact, consider thicker gloves and consult manufacturer-specific chemical resistance data.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn to prevent skin contact.
Respiratory Protection	Not typically required	Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate and vapors or mists are generated, a NIOSH-approved respirator may be necessary.

Step-by-Step Handling and Operational Plan

2.1. Preparation and Engineering Controls:

- Ventilation: All handling of **D-Xylofuranose, 1,2,3,5-tetraacetate** should be conducted in a well-ventilated laboratory. For procedures with a potential for aerosolization, a chemical fume hood is required.
- Emergency Equipment: Ensure that an eyewash station and safety shower are readily accessible and have been recently tested.
- Review Safety Data Sheet (SDS): Before beginning work, all personnel must review the SDS for **D-Xylofuranose, 1,2,3,5-tetraacetate**.[\[1\]](#)

2.2. Handling Procedure:

- Don PPE: Put on all required personal protective equipment as detailed in the table above.
- Dispensing: This compound is a liquid or neat oil.[\[2\]](#)[\[5\]](#) Handle with care to avoid splashes. Use appropriate laboratory glassware for transfers.
- Avoid Inhalation: Do not breathe vapors or mist.[\[1\]](#)
- Avoid Contact: Prevent contact with skin and eyes.[\[1\]](#)
- Hygiene: Wash hands thoroughly after handling, before breaks, and at the end of the workday.[\[1\]](#)

2.3. Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Recommended storage temperatures vary, with some sources suggesting room temperature under an inert atmosphere and others 2-8°C.[\[1\]](#)[\[2\]](#) Consult the supplier's specific recommendations.

Emergency Procedures

Emergency Situation	First Aid Measures
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [1]
Skin Contact	Wash off with soap and plenty of water. Consult a physician if irritation persists. [1]
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician. [1]
Ingestion	DO NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. [1]
Spill	Evacuate personnel to a safe area. Wear appropriate PPE. Absorb spill with inert material (e.g., sand, vermiculite) and place in a suitable, closed container for disposal. Do not let product enter drains. [1]

Disposal Plan

Dispose of waste in accordance with all local, state, and federal regulations.

4.1. Unused Product and Contaminated Materials:

- **Waste Collection:** Collect unused **D-Xylofuranose, 1,2,3,5-tetraacetate** and any materials contaminated with it (e.g., gloves, absorbent paper) in a designated, labeled, and sealed hazardous waste container.
- **Incompatible Wastes:** Do not mix with incompatible waste streams.
- **Professional Disposal:** Arrange for disposal through a licensed professional waste disposal service.

4.2. Empty Containers:

- Triple rinse empty containers with a suitable solvent. The rinsate should be collected and treated as hazardous waste. Punctured containers can then be disposed of as regular laboratory waste, in accordance with institutional policies.

Workflow for Safe Handling of D-Xylofuranose, 1,2,3,5-tetraacetate

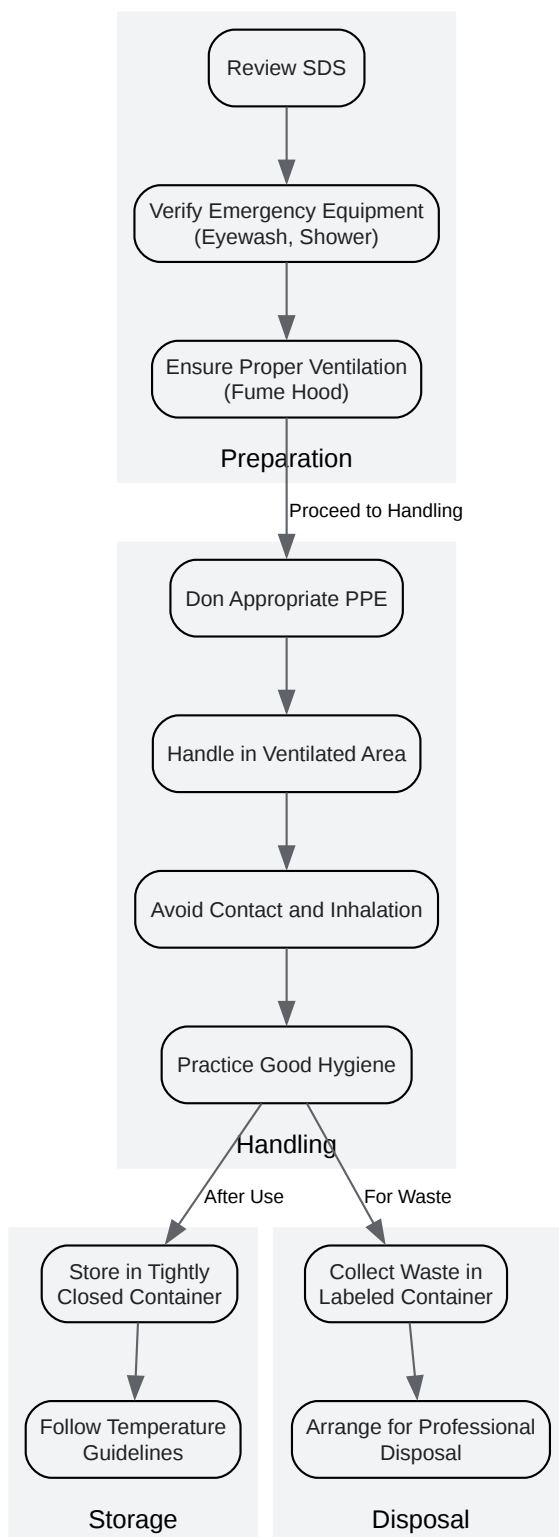


Figure 1: Safe Handling Workflow

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **D-Xylofuranose, 1,2,3,5-tetraacetate**.

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